

# Technical Support Center: Troubleshooting Low Cell Viability After Pam2Cys Treatment

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## Compound of Interest

Compound Name: Pam2Cys

Cat. No.: B15609976

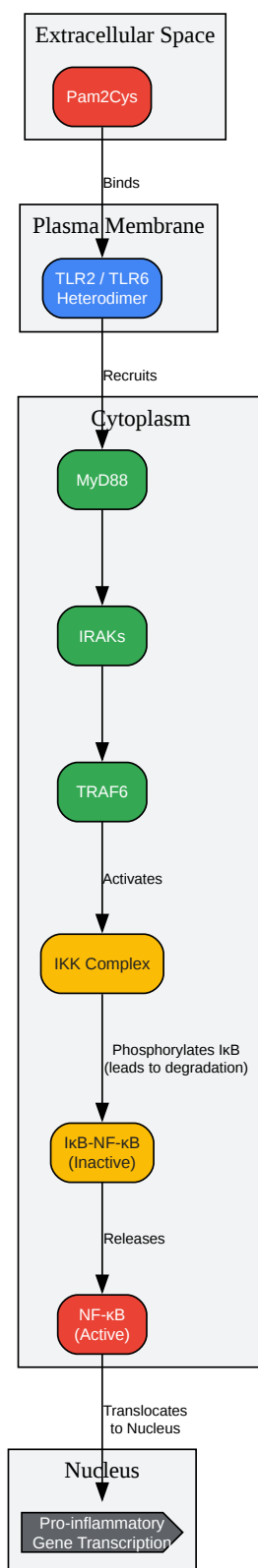
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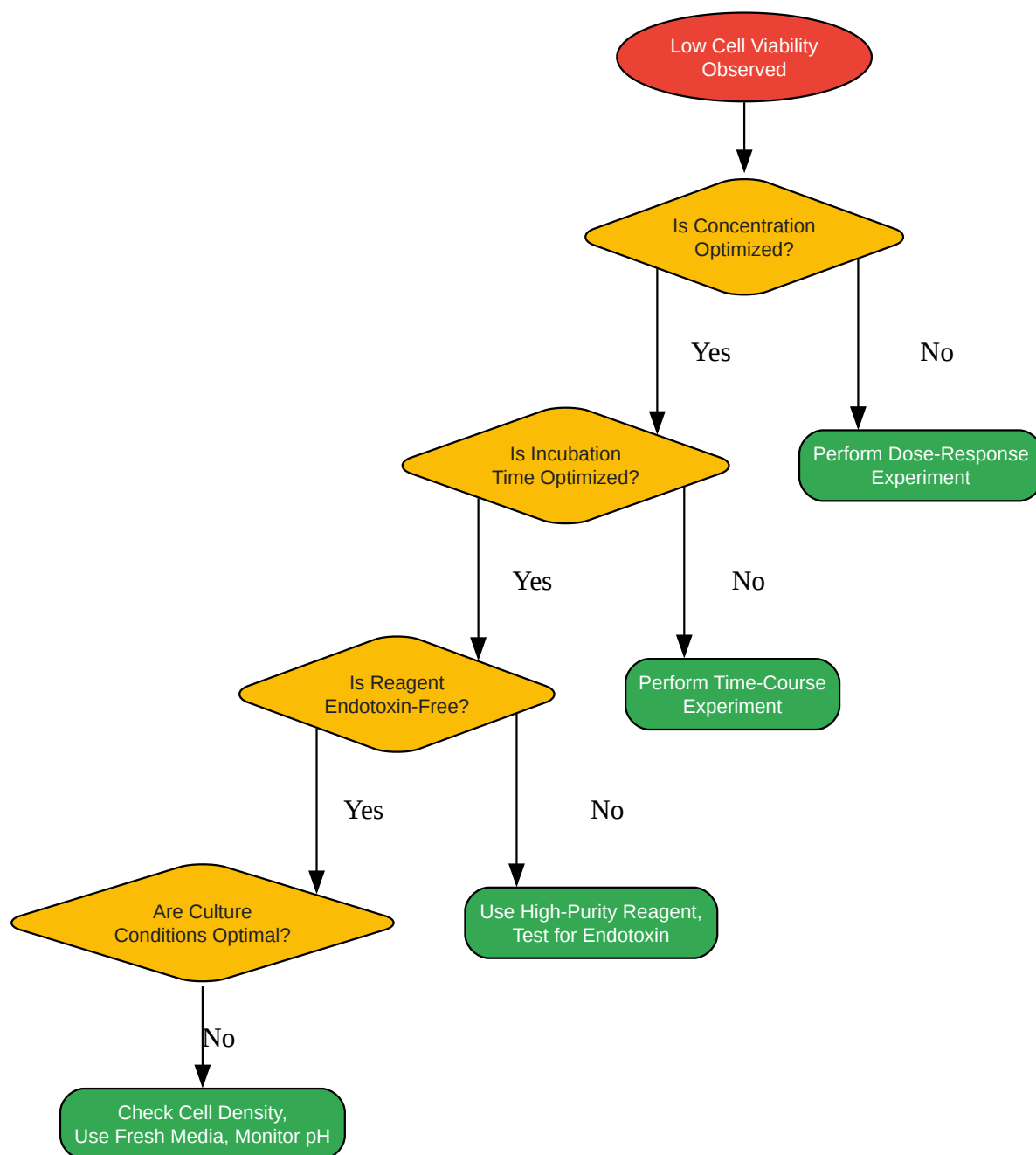
This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to understanding and resolving issues of low cell viability following treatment with **Pam2Cys**.

## Frequently Asked Questions (FAQs)

### Q1: What is Pam2Cys and what is its mechanism of action?

S-[2,3-bis(palmitoyloxy)propyl]cysteine, or **Pam2Cys**, is a synthetic diacylated lipopeptide.[1][2] It functions as a potent agonist for the Toll-like receptor 2 and Toll-like receptor 6 (TLR2/TLR6) heterodimer.[3][4][5] **Pam2Cys** mimics the acylated amino terminus of bacterial lipoproteins.[2] Upon binding to the TLR2/6 complex on the cell surface, it triggers an intracellular signaling cascade primarily through the MyD88-dependent pathway. This leads to the activation of key transcription factors like NF-κB and AP-1, culminating in the production and secretion of pro-inflammatory cytokines and chemokines.[2][3]





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